



An In-depth Technical Guide to Behenyl Palmitate (CAS 42232-33-7)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Behenyl Palmitate** (CAS Registry Number: 42232-33-7), a wax ester with significant applications in the cosmetic, personal care, and pharmaceutical industries. This document details its physicochemical properties, synthesis, analytical methodologies, applications, and safety profile, presented in a format tailored for scientific and research professionals.

Chemical and Physical Properties

Behenyl Palmitate, also known as docosyl hexadecanoate, is the ester of behenyl alcohol and palmitic acid.[1] It is a saturated wax ester characterized by its long hydrocarbon chains, contributing to its hydrophobic and wax-like properties.[1] At room temperature, it exists as a white to off-white solid.[1]

Table 1: Physicochemical Properties of **Behenyl Palmitate**



Property	Value	Source(s)
CAS Registry Number	42232-33-7	[2][3]
Molecular Formula	C38H76O2	
Molecular Weight	565.01 g/mol	_
IUPAC Name	docosyl hexadecanoate	_
Synonyms	Docosyl Hexadecanoate, Palmitic acid behenyl ester, n- Docosyl n-hexadecanoate	
Appearance	White to off-white solid/waxy substance	_
Melting Point	70 - 74 °C (for a similar wax ester, behenyl behenate)	_
Boiling Point	569.4 °C at 760 mmHg (Predicted)	
Density	0.857 g/cm³ (Predicted)	_
Solubility	Insoluble in water. Soluble in organic solvents like chloroform and methanol when heated. Commercial waxes are often difficult to analyze due to limited solubility in most organic solvents.	
XLogP3	18.4	_
Purity (Commercial)	>99%	_
Storage	Room temperature	

Synthesis and Manufacturing

The industrial production of **behenyl palmitate** is typically achieved through the esterification of behenyl alcohol with palmitic acid. This reaction can be catalyzed by enzymes (lipases) or



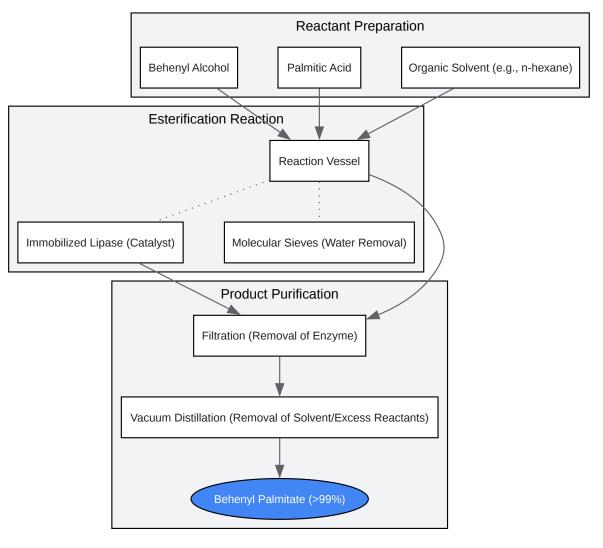
chemical catalysts. The enzymatic approach is favored for its mild reaction conditions and high specificity, aligning with green chemistry principles.

Enzymatic Synthesis Workflow

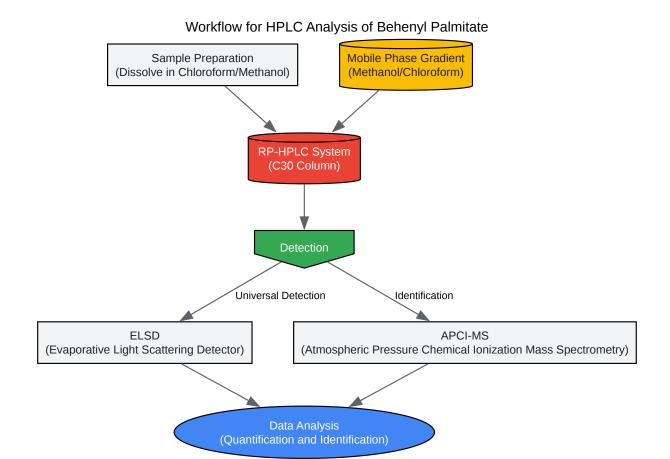
The following diagram illustrates a general workflow for the enzymatic synthesis of **behenyl palmitate**.



Workflow for Enzymatic Synthesis of Behenyl Palmitate









Behenyl Palmitate (in topical formulation) Forms Protective Layer on Stratum Corneum Reduces Transepidermal Water Loss (TEWL)

Improves Skin Barrier Function

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References

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